

Application Notes & Protocols: Electrochemical Biosensor for Rapid Detection of Methyl Paraoxon

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Compound of Interest		
Compound Name:	Methyl paraoxon	
Cat. No.:	B166073	Get Quote

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Introduction

Methyl paraoxon is a highly toxic organophosphate (OP) insecticide that poses significant risks to human health and the environment.[1] OPs, including **methyl paraoxon**, function by inhibiting the acetylcholinesterase (AChE) enzyme, which is critical for the proper functioning of the central nervous system.[2][3] This inhibition leads to an accumulation of the neurotransmitter acetylcholine, resulting in severe health effects.[3] The development of rapid, sensitive, and reliable methods for the detection of **methyl paraoxon** is therefore of paramount importance for food safety, environmental monitoring, and public health.

Electrochemical biosensors offer a promising alternative to traditional analytical methods, providing advantages such as high sensitivity, rapid response times, cost-effectiveness, and portability.[4] This document provides detailed application notes and protocols for the fabrication and use of an electrochemical biosensor for the rapid detection of **methyl paraoxon**. The biosensor is based on the inhibition of acetylcholinesterase (AChE) immobilized on a modified electrode surface.

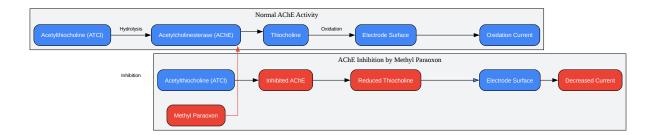
Principle of Detection



The detection of **methyl paraoxon** is based on the inhibition of the enzyme acetylcholinesterase (AChE). AChE catalyzes the hydrolysis of acetylthiocholine (ATCl) into thiocholine and acetic acid. Thiocholine is electrochemically active and can be oxidized at the electrode surface, generating a measurable current.

In the presence of **methyl paraoxon**, the activity of AChE is inhibited, leading to a decrease in the production of thiocholine. This results in a reduced oxidation current, which is inversely proportional to the concentration of **methyl paraoxon**. By measuring the decrease in the current, the concentration of the pesticide can be determined. The integration of nanomaterials, such as carbon nanotubes, graphene, and metal nanoparticles, has significantly enhanced the performance of these electrochemical sensors.[5]

Signaling Pathway





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